

# Tabimorelin's Effect on IGF-1 Levels: A Technical Guide

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## Compound of Interest

Compound Name: *Tabimorelin*

Cat. No.: *B1681871*

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## Abstract

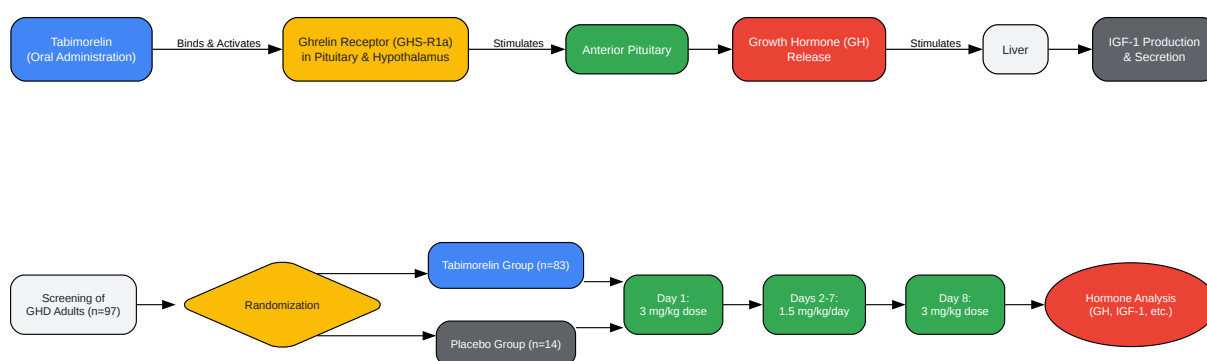
**Tabimorelin** (also known as NN-703) is a potent, orally active growth hormone secretagogue (GHS) that functions as a ghrelin receptor agonist. While the primary pharmacological effect of **Tabimorelin** is the stimulation of growth hormone (GH) release, its downstream effects on Insulin-like Growth Factor-1 (IGF-1) are of significant interest for therapeutic applications. This technical guide provides a comprehensive analysis of the available scientific literature on the effects of **Tabimorelin** on IGF-1 levels. It includes a detailed examination of clinical trial data, experimental protocols, and the underlying physiological mechanisms. Notably, this guide addresses and clarifies existing discrepancies in the reported effects of **Tabimorelin** on IGF-1.

## Introduction

**Tabimorelin** is a synthetic peptide-based secretagogue designed to mimic the action of endogenous ghrelin, a hormone primarily produced by the stomach that stimulates GH secretion from the pituitary gland.[1][2] The subsequent increase in circulating GH is expected to stimulate the liver to produce and secrete IGF-1, a key mediator of the anabolic and growth-promoting effects of GH. This guide synthesizes the available data on this crucial aspect of **Tabimorelin**'s pharmacodynamics.

# Mechanism of Action: From Ghrelin Receptor to IGF-1 Production

**Tabimorelin** exerts its effects by binding to and activating the growth hormone secretagogue receptor (GHS-R), also known as the ghrelin receptor. This activation in the pituitary gland and hypothalamus leads to a cascade of events culminating in the pulsatile release of GH. The increased circulating GH then travels to the liver and other peripheral tissues, where it stimulates the synthesis and secretion of IGF-1.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Tabimorelin - Wikipedia [en.wikipedia.org]
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